

# An In-depth Technical Guide to Neopentyl Alcohol (CAS 75-84-3)

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## Compound of Interest

Compound Name: Neopentyl alcohol

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**Neopentyl alcohol**, systematically known as 2,2-dimethyl-1-propanol, is a unique primary alcohol with the CAS number 75-84-3. Its distinct branched structure, featuring a quaternary carbon adjacent to the hydroxyl group, imparts significant steric hindrance. This characteristic influences its physical properties and chemical reactivity, making it a valuable intermediate in various fields of organic synthesis, including the development of pharmaceuticals, agrochemicals, and performance materials. This guide provides a comprehensive overview of its properties, synthesis, and analytical characterization.

## Core Properties of Neopentyl Alcohol

**Neopentyl alcohol** is a colorless, volatile crystalline solid at room temperature with a characteristic mint-like or peppermint odor.[1][2][3] Unlike its linear isomer, n-pentanol, its compact and symmetrical structure results in a relatively high melting point.[4]

## Physicochemical Data

The fundamental physicochemical properties of **neopentyl alcohol** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	75-84-3	[1][5]
Molecular Formula	C <sub>5</sub> H <sub>12</sub> O	[5][6][7]
Molecular Weight	88.15 g/mol	[2][5][7]
Appearance	Colorless crystalline solid	[4][5]
Odor	Mint-like, Peppermint	[1][2]
Melting Point	52-56 °C	[4][5]
Boiling Point	113-114 °C	[4][5]
Density	0.812 g/mL at 20 °C	[8]
Flash Point	37 °C (98.6 °F) (closed cup)	[1][9]
Solubility in Water	36 g/L	[8]
Vapor Density	3.0 (Air = 1)	[2]
Vapor Pressure	16.0 mmHg	[2]
LogP (octanol/water)	1.31	[2]

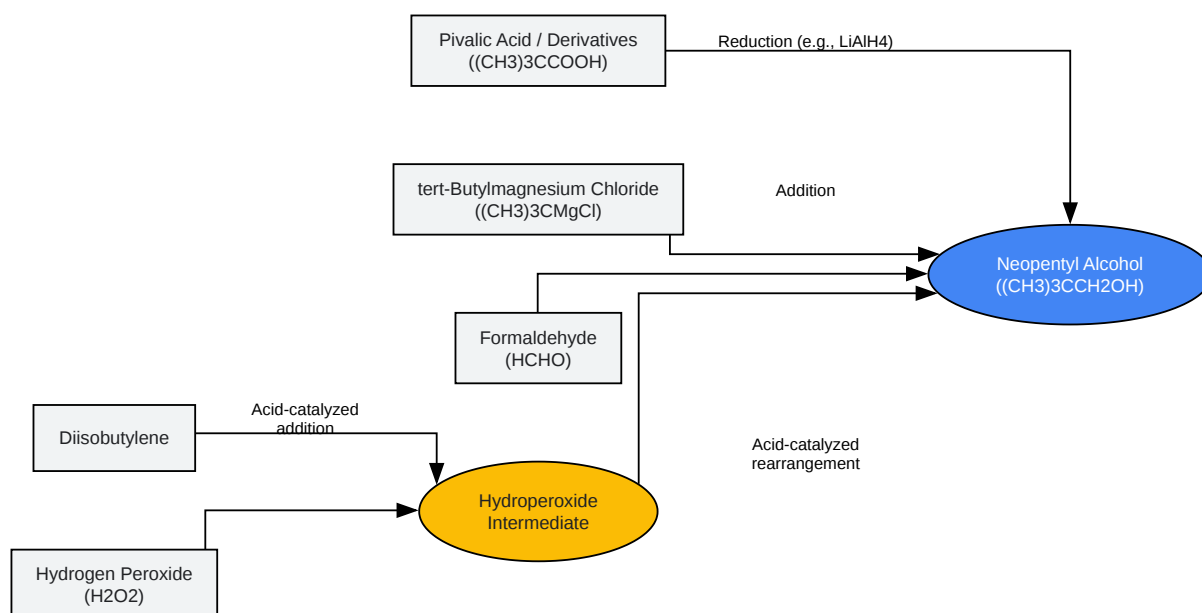
## Safety and Handling

**Neopentyl alcohol** is classified as a flammable solid and is harmful if inhaled, causing respiratory irritation, drowsiness, or dizziness.[1][9] It is crucial to handle this chemical in a well-ventilated area and away from sources of ignition.[5] Standard personal protective equipment, including gloves, safety glasses, and protective clothing, should be worn.[5]

Hazard Statement	GHS Classification	Precautionary Measures
Flammable Solid	Category 2	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
Harmful if Inhaled	Acute Toxicity, Inhalation (Category 4)	Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area.
Causes serious eye irritation	Eye Irritation (Category 2A)	Wear eye protection/face protection.
May cause respiratory irritation	Specific Target Organ Toxicity – Single Exposure (Category 3)	If inhaled, remove person to fresh air and keep comfortable for breathing.
May cause drowsiness or dizziness	Specific Target Organ Toxicity – Single Exposure (Category 3)	Store in a well-ventilated place. Keep container tightly closed.

## Synthesis of Neopentyl Alcohol

Several synthetic routes to **neopentyl alcohol** have been established, each with its own advantages and limitations. Common methods include the reduction of pivalic acid or its derivatives, the Grignard reaction, and the hydroperoxide rearrangement of diisobutylene.



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Synthetic routes to **Neopentyl Alcohol**.

## Experimental Protocol: Synthesis from Diisobutylene and Hydrogen Peroxide

This procedure is adapted from a well-established method and involves a two-step process: the formation of a hydroperoxide intermediate followed by its acid-catalyzed rearrangement.<sup>[5][10]</sup>

### Step 1: Preparation of the Hydroperoxide

- In a three-necked round-bottomed flask equipped with a mechanical stirrer, dropping funnel, and thermometer, place 800 g of 30% hydrogen peroxide and cool in an ice bath.<sup>[5][10]</sup>
- Separately, prepare a cold solution of 800 g of 95-96% sulfuric acid in 310 g of cracked ice.<sup>[5][10]</sup>

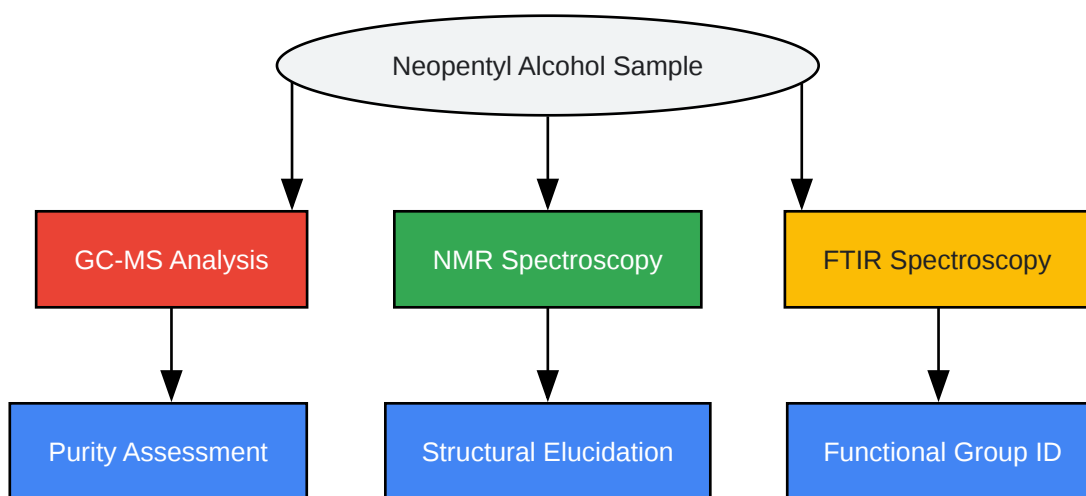
- Slowly add the cold sulfuric acid solution to the stirred hydrogen peroxide, maintaining the temperature below 20 °C.[\[5\]](#)[\[10\]](#)
- Add 224.4 g (2 moles) of commercial diisobutylene over 5-10 minutes.[\[5\]](#)[\[10\]](#)
- Remove the ice bath and maintain the reaction mixture at approximately 25 °C with vigorous agitation for 24 hours.[\[5\]](#)[\[10\]](#)
- After 24 hours, discontinue stirring and transfer the mixture to a separatory funnel. Allow the layers to separate and collect the upper organic layer.[\[5\]](#)[\[10\]](#)

#### Step 2: Decomposition of the Hydroperoxide

- To a separate flask containing 500 g of 70% sulfuric acid and cooled in an ice bath, add the organic layer from Step 1 with vigorous stirring, maintaining the temperature between 15-25 °C.[\[5\]](#)[\[10\]](#)
- Continue stirring for an additional 30 minutes at 5-10 °C after the addition is complete.[\[5\]](#)[\[10\]](#)
- Allow the layers to separate and draw off the lower acid layer.[\[5\]](#)[\[10\]](#)
- The upper organic layer is then subjected to fractional distillation. The fraction boiling between 111-113 °C is collected as **neopentyl alcohol**.[\[5\]](#)[\[10\]](#)

## Analytical Characterization

The purity and identity of **neopentyl alcohol** can be confirmed using standard analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) spectroscopy, and Fourier-Transform Infrared (FTIR) spectroscopy.



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Analytical workflow for **Neopentyl Alcohol**.

## Experimental Protocols for Analysis

### Gas Chromatography-Mass Spectrometry (GC-MS)

A common method for assessing the purity of volatile compounds like **neopentyl alcohol**.

- **Sample Preparation:** Dissolve a small amount of the **neopentyl alcohol** sample in a suitable volatile solvent, such as methanol or dichloromethane.
- **Injection:** Inject a small volume (e.g., 1  $\mu\text{L}$ ) of the prepared solution into the GC-MS system.
- **GC Separation:** Utilize a capillary column (e.g., HP-5MS) with a suitable temperature program. For instance, start at a low temperature (e.g., 50  $^{\circ}\text{C}$ ), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250  $^{\circ}\text{C}$ ) to ensure separation of components. Helium is typically used as the carrier gas.
- **MS Detection:** The mass spectrometer is operated in electron ionization (EI) mode. The resulting mass spectrum can be compared with library data for confirmation of identity.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a powerful tool for unambiguous structure elucidation.

- **Sample Preparation:** Dissolve 5-25 mg of the **neopentyl alcohol** sample in approximately 0.7 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in a clean NMR tube.<sup>[8]</sup> Ensure the sample is fully dissolved and free of any solid particles.<sup>[8]</sup>
- **$^1\text{H}$  NMR:** The proton NMR spectrum of **neopentyl alcohol** is simple and characteristic. It will show a singlet for the nine equivalent protons of the three methyl groups and a singlet for the two protons of the methylene group adjacent to the hydroxyl group. The hydroxyl proton will appear as a singlet, the chemical shift of which can vary depending on concentration and solvent.
- **$^{13}\text{C}$  NMR:** The carbon NMR spectrum will show distinct signals for the quaternary carbon, the methyl carbons, and the methylene carbon.

### Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is used to identify the functional groups present in the molecule.

- **Sample Preparation:** As **neopentyl alcohol** is a solid at room temperature, the sample can be prepared as a KBr pellet or as a melt between two salt plates. Alternatively, a solution in a suitable solvent (e.g., carbon tetrachloride) can be prepared.
- **Analysis:** The FTIR spectrum will show a strong, broad absorption band in the region of  $3200\text{-}3600\text{ cm}^{-1}$  characteristic of the O-H stretching of the alcohol group. Strong C-H stretching absorptions will be observed around  $2800\text{-}3000\text{ cm}^{-1}$ .

## Applications in Research and Development

The unique sterically hindered structure of **neopentyl alcohol** makes it a valuable building block in organic synthesis. It is utilized as an intermediate in the production of:

- **Plasticizers and Resins:** Its esters are used as plasticizers.<sup>[6]</sup>
- **Lubricants:** Neopentyl polyol esters are used as synthetic lubricants.
- **Pharmaceuticals and Agrochemicals:** It serves as a precursor in the synthesis of various active compounds.<sup>[11][12]</sup>

- Surfactants and Flotation Agents: Used in the synthesis of surfactants and as a flotation agent.[4][6]
- Mitsunobu Reaction: It is employed in the Mitsunobu reaction, particularly with sterically hindered substrates.[4]

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## References

- 1. Page loading... [guidechem.com]
- 2. Grignard Reaction [organic-chemistry.org]
- 3. whitman.edu [whitman.edu]
- 4. CN103641681A - Synthetic method of neopentyl alcohol of high purity - Google Patents [patents.google.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. Neopentyl alcohol - Wikipedia [en.wikipedia.org]
- 7. neopentyl alcohol (NMR Spectrum) [chem.purdue.edu]
- 8. NMR Sample Preparation [nmr.chem.umn.edu]
- 9. grokipedia.com [grokipedia.com]
- 10. Preparation of Neopentyl alcohol - Chempedia - LookChem [lookchem.com]
- 11. 2024.sci-hub.se [2024.sci-hub.se]
- 12. depts.washington.edu [depts.washington.edu]
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